

An In-depth Technical Guide on the Magnetic Susceptibility of Chromium Dichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromium dichloride*

Cat. No.: *B8806657*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chromium(II) chloride (CrCl_2), an inorganic compound with the formula CrCl_2 , presents a fascinating case study in the magnetic behavior of transition metal complexes. As a d^4 metal center, the chromium(II) ion's magnetic properties are highly sensitive to its coordination environment and the subtle interplay of electronic interactions. This technical guide provides a comprehensive overview of the magnetic susceptibility of **chromium dichloride**, detailing its inherent antiferromagnetism, the theoretical underpinnings of its magnetic behavior, experimental methodologies for its characterization, and relevant quantitative data. This information is crucial for researchers in materials science, inorganic chemistry, and drug development where understanding and controlling magnetic properties at the molecular level is paramount.

Theoretical Framework: Antiferromagnetism and the Curie-Weiss Law

Chromium dichloride, in its solid state ($\alpha\text{-CrCl}_2$), exhibits antiferromagnetism. This phenomenon arises from the antiparallel alignment of electron spins on adjacent chromium ions. This ordering is a consequence of a quantum mechanical effect known as superexchange, where the chloride ions mediate the magnetic interaction between the chromium centers.^{[1][2]}

The magnetic susceptibility (χ) of an antiferromagnetic material above its ordering temperature, the Néel temperature (T_n), can be described by the Curie-Weiss law:

$$\chi = C / (T - \theta)$$

where:

- C is the Curie constant, which is related to the magnetic moment of the individual ions.
- T is the absolute temperature.
- θ is the Weiss constant, which is a measure of the strength and nature of the magnetic interactions. For an antiferromagnetic material, the Weiss constant is negative.[3][4]

Below the Néel temperature, the spins align in an ordered, antiparallel fashion, leading to a decrease in the magnetic susceptibility. The susceptibility reaches a maximum at the Néel temperature.

Quantitative Magnetic Data

Precise temperature-dependent magnetic susceptibility data for pure, anhydrous **chromium dichloride** is not readily available in extensive tabular form in the reviewed literature. However, a room temperature value for the molar magnetic susceptibility (χ_m) has been reported.[5]

Compound	Temperature (K)	Molar Magnetic Susceptibility (χ_m) (cm^3/mol)
CrCl ₂	~298	+7230 x 10 ⁻⁶ [5]

For illustrative purposes and to provide a representative dataset for a Cr(II) system, the magnetic properties of a well-characterized **chromium dichloride** complex, CrCl₂(pyrimidine)₂, are presented below. This complex exhibits antiferromagnetic interactions and provides insight into the expected behavior of a Cr(II) center.[6]

Parameter	Value
Curie Constant (C)	3.08(1) $\text{emu}\cdot\text{K}\cdot\text{mol}^{-1}$ ^[6]
Weiss Constant (θ)	-54.1(5) K ^[6]
Néel Temperature (T_n)	~20 K ^[6]

Note: The data for $\text{CrCl}_2(\text{pyrimidine})_2$ should be considered as a proxy to understand the general magnetic behavior of a Cr(II) chloride system.

Experimental Protocols for Magnetic Susceptibility Measurement

The determination of the magnetic susceptibility of **chromium dichloride**, which is air- and moisture-sensitive, requires careful experimental design.^[7] The following are detailed methodologies for three common techniques.

Superconducting Quantum Interference Device (SQUID) Magnetometry

SQUID magnetometry is a highly sensitive method for determining the magnetic properties of a sample.

Experimental Workflow:



[Click to download full resolution via product page](#)

Figure 1: SQUID Magnetometry Workflow for Air-Sensitive Samples.

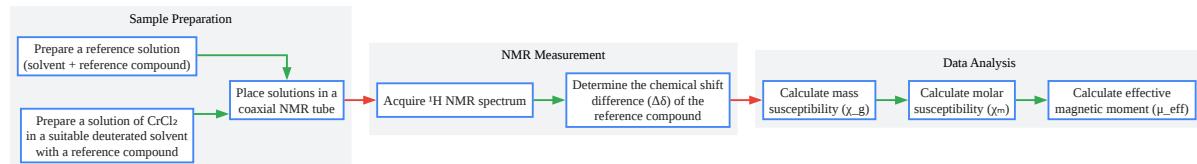
Detailed Methodology:

- **Sample Preparation:** Due to the hygroscopic and air-sensitive nature of anhydrous CrCl₂, all sample handling must be performed in an inert atmosphere (e.g., a glovebox).
 - A known mass of finely ground CrCl₂ powder is loaded into a sample holder. For air-sensitive samples, this is typically a sealed quartz tube or a gelatin capsule placed within a plastic straw.^[8]
- **Measurement:**
 - The sample holder is mounted in the SQUID magnetometer.
 - The sample chamber is evacuated and purged with helium gas to ensure an inert measurement environment.
 - The sample is cooled to the desired starting temperature (e.g., 2 K).
 - A constant, low magnetic field (e.g., 1000 Oe) is applied.
 - The magnetization of the sample is measured as the temperature is slowly increased.
- **Data Analysis:**
 - The raw data is corrected for the diamagnetic contribution of the sample holder.
 - The molar magnetic susceptibility (χ_m) is calculated at each temperature point.
 - A plot of χ_m vs. T is generated to observe the overall magnetic behavior and identify the Néel temperature.
 - A plot of $1/\chi_m$ vs. T in the high-temperature paramagnetic region is used to determine the Curie and Weiss constants by fitting to the Curie-Weiss law.

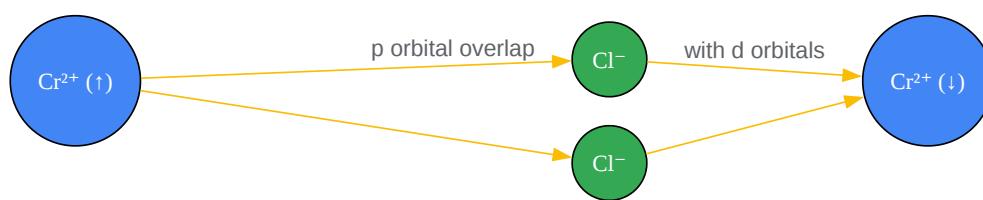
The Gouy Method

The Gouy method is a classical technique that measures the change in mass of a sample when it is placed in a magnetic field.

Experimental Workflow:



Antiferromagnetic superexchange pathway in α -CrCl₂.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Curie–Weiss law - Wikipedia [en.wikipedia.org]
- 3. fizika.si [fizika.si]
- 4. researchgate.net [researchgate.net]
- 5. CHROMIUM(II) CHLORIDE | 10049-05-5 [chemicalbook.com]
- 6. Chromium(II) chloride 95 10049-05-5 [sigmaaldrich.com]
- 7. files01.core.ac.uk [files01.core.ac.uk]
- 8. arxiv.org [arxiv.org]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Magnetic Susceptibility of Chromium Dichloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8806657#magnetic-susceptibility-of-chromium-dichloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com